

Application Note and Protocol: Preparation of Natamycin Stock Solution

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Compound of Interest

Compound Name: E235

Cat. No.: B15583110

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Natamycin is a polyene macrolide antifungal agent produced by *Streptomyces natalensis*. It is widely used in the food industry as a preservative and in clinical settings to treat fungal infections. In a laboratory setting, natamycin is a valuable tool for preventing fungal contamination in cell cultures. Due to its low solubility in aqueous solutions, a stock solution in an appropriate organic solvent is typically prepared for ease of use. This document provides a detailed protocol for the preparation, storage, and handling of a natamycin stock solution.

Data Presentation

The solubility of natamycin is dependent on the solvent, pH, and temperature. The following table summarizes the quantitative solubility data for natamycin in various solvents.

Solvent	Solubility	Temperature	pH	Remarks
Water	~30-100 mg/L[1] [2]	Room Temperature	Neutral	Practically insoluble; solubility is pH- dependent.[1]
Dimethyl Sulfoxide (DMSO)	~1 mg/mL[3] - 15.38 mg/mL[1] [4]	Room Temperature	3 (with ultrasonic)[1][4]	Commonly used for preparing stock solutions. [5]
Methanol	Soluble[1]	Not Specified	Not Specified	Often used in combination with water.[1]
75% Aqueous Methanol	Highest Reported Solubility[6][7]	30°C	2.0[6][7]	Used for extraction.[6]
Ethanol	40 ppm[1][8]	Not Specified	Not Specified	Slightly soluble. [1]
Ethanol/Water (4:1)	220 ppm[1][8]	Not Specified	Not Specified	Increased solubility in aqueous alcohol. [1]
Glacial Acetic Acid	25%[1]	Not Specified	Not Specified	Soluble.[1]
Acetone/Water (4:1)	110 ppm[1][8]	Not Specified	Not Specified	-

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Natamycin Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution of natamycin in dimethyl sulfoxide (DMSO).

Materials:

- Natamycin powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile conical tubes (e.g., 1.5 mL or 15 mL)
- Sterile 0.22 μm syringe filter
- Vortex mixer
- Personal Protective Equipment (PPE: lab coat, gloves, safety glasses)

Procedure:

- Preparation: In a sterile environment, such as a biological safety cabinet, weigh the desired amount of natamycin powder.
- Dissolution: Add the appropriate volume of cell culture grade DMSO to achieve a final concentration of 10 mg/mL.[\[5\]](#)
- Mixing: Vortex the solution thoroughly until the natamycin is completely dissolved. Gentle warming to 37°C or brief sonication can aid in dissolution if necessary.
- Sterilization: Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile tube.[\[5\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots to minimize repeated freeze-thaw cycles.[\[5\]](#)
- Storage: Store the aliquots at -20°C, protected from light.[\[5\]](#) When stored properly, the solid form is stable for years, and the DMSO stock solution is stable for months.[\[3\]](#)[\[9\]](#)[\[10\]](#)

Protocol 2: Preparation of Natamycin Working Solution in Cell Culture Medium

This protocol details the dilution of the natamycin stock solution to a working concentration in cell culture medium.

Materials:

- 10 mg/mL Natamycin stock solution in DMSO
- Complete cell culture medium
- Sterile serological pipettes and tubes

Procedure:

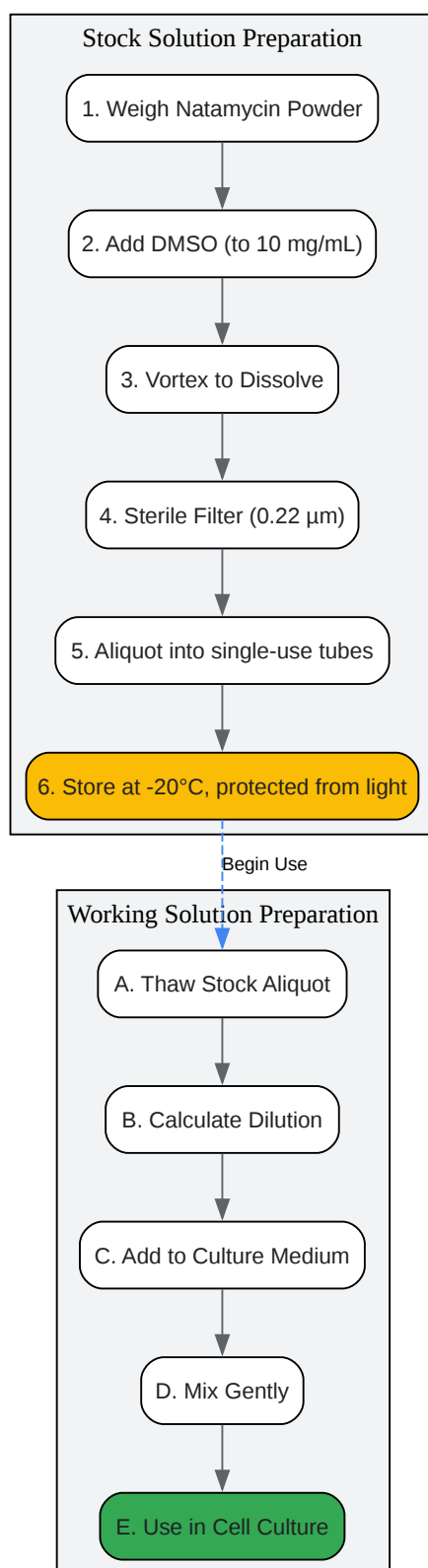
- Thawing: Thaw a single-use aliquot of the 10 mg/mL natamycin stock solution at room temperature.
- Concentration Determination: Determine the desired final concentration of natamycin in the cell culture medium. A common working concentration to prevent fungal contamination is 5 µg/mL.^[5]
- Dilution Calculation: Calculate the volume of the natamycin stock solution required. For example, to prepare 100 mL of medium with a final concentration of 5 µg/mL from a 10 mg/mL stock: $(10,000 \text{ µg/mL}) * V_1 = (5 \text{ µg/mL}) * (100 \text{ mL})$ $V_1 = 0.05 \text{ mL}$ or 50 µL^[5]
- Addition to Medium: Add the calculated volume (50 µL) of the natamycin stock solution to the 100 mL of complete cell culture medium.
- Mixing: Mix the medium thoroughly by gentle inversion to ensure homogeneity.
- Application: Use the natamycin-containing medium for routine cell culture.

Stability and Handling

- pH: Natamycin is most stable in a pH range of 5 to 9.^{[9][10][11]} Its stability decreases significantly at pH values below 3 and above 9.^{[9][10][11]}
- Temperature: As a dry powder, natamycin is stable for several years at room temperature.^[10] Aqueous suspensions can withstand short-term heating, but prolonged exposure to temperatures above 50°C may lead to degradation.^[11]

- Light: Natamycin is sensitive to UV radiation and fluorescent light, which can cause inactivation.[\[2\]](#)[\[11\]](#)[\[12\]](#) Both the solid compound and solutions should be protected from light.[\[5\]](#)[\[11\]](#)[\[12\]](#)
- Oxidants: Natamycin is sensitive to oxidants, which can reduce its activity.[\[2\]](#)

Mandatory Visualization



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Caption: Workflow for preparing Natamycin stock and working solutions.

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